

Carbon-15: A Technical Guide to its Discovery, Properties, and Production

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Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **Carbon-15** isotope, with a focus on its discovery, nuclear properties, and the experimental methodologies used for its synthesis and characterization. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize isotopic labeling techniques.

Introduction to Carbon-15

Carbon-15 (^{15}C) is a radioactive isotope of carbon, characterized by a nucleus containing 6 protons and 9 neutrons. Its neutron-rich nature renders it unstable, leading to radioactive decay. As a short-lived, artificially produced isotope, ^{15}C is not found in nature and its primary significance lies within the realm of nuclear physics research, contributing to the understanding of nuclear structure and decay mechanisms.

Historical Context and Discovery

The mid-20th century was a period of rapid advancement in nuclear physics, with the development of particle accelerators enabling the synthesis and characterization of a wide array of new isotopes. The discovery of **Carbon-15** in 1950 by Emmett L. Hudspeth and Charles P. Swann was a part of this broader scientific endeavor to explore the properties of atomic nuclei far from the valley of stability.

The seminal experiment was conducted at the Bartol Research Foundation, where they utilized a Van de Graaff accelerator to produce a beam of deuterons. This beam was directed at a target enriched with Carbon-14, a heavier, longer-lived carbon isotope. The resulting nuclear reaction produced **Carbon-15**, which was identified by detecting its beta decay.

Quantitative Data Summary

The known nuclear properties of **Carbon-15** are summarized in the table below for easy reference and comparison.

Property	Value
Atomic Number (Z)	6
Neutron Number (N)	9
Mass Number (A)	15
Isotopic Mass	15.0105993(9) u
Mass Excess	9.87318 MeV
Nuclear Binding Energy	106.50249317 MeV
Half-life ($T_{1/2}$)	2.449(5) s[1][2][3]
Decay Mode	β^- (Beta-minus)
Decay Energy	9.771706 MeV
Daughter Isotope	^{15}N (Nitrogen-15)
Spin and Parity	1/2+
Magnetic Dipole Moment	1.720(9) μN

Experimental Protocols

Synthesis of Carbon-15

Two primary nuclear reactions have been documented for the production of **Carbon-15**.

This method, employed by Hudspeth and Swann in 1950, remains a fundamental technique for producing **Carbon-15**.^[2]

- Nuclear Reaction: $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$
- Experimental Setup:
 - Accelerator: A Van de Graaff electrostatic generator was used to accelerate deuterons. In the original experiment, the deuteron energy was 2.4 MeV.^[2]
 - Ion Source: A deuteron ion source would have been situated within the high-voltage terminal of the accelerator.
 - Beam Transport: A series of focusing and steering magnets would guide the deuteron beam onto the target.
 - Target: The target consisted of barium carbonate (BaCO_3) enriched to 40% with Carbon-14.^[2] The BaCO_3 would have been deposited as a thin layer on a suitable backing material that could withstand the deuteron beam.
 - Detector: To detect the short-lived ^{15}C , a beta decay detector, likely a Geiger-Müller or proportional counter, would have been placed in close proximity to the target. The detection of beta particles (electrons) signaled the decay of ^{15}C .
 - Data Acquisition: The output from the detector would be fed into counting electronics to measure the decay rate as a function of time after the deuteron beam was shut off. This decay curve was then used to determine the half-life of the newly produced isotope.

A more contemporary method for producing **Carbon-15** involves the following nuclear reaction:

- Nuclear Reaction: $^{18}\text{O}(\text{n},\alpha)^{15}\text{C}$ ^[2]
- Experimental Setup:
 - Neutron Source: This could be a nuclear reactor or a neutron generator.
 - Target: A material enriched in Oxygen-18.

- Detector System: A system capable of identifying the resulting **Carbon-15** nuclei and/or detecting the emitted alpha particles.

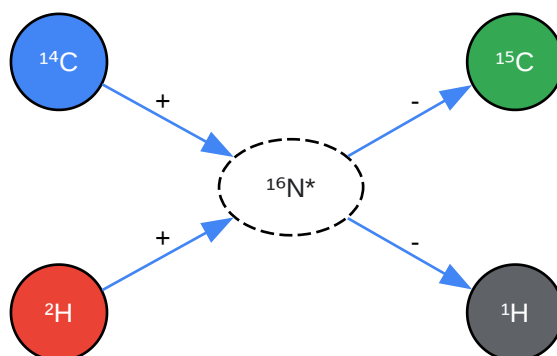
Detection and Characterization of Carbon-15

The primary method for identifying **Carbon-15** is through the detection of its characteristic beta decay.

- Beta Decay Detection: In the 1950s, this was typically accomplished using gas-filled detectors like Geiger-Müller or proportional counters. These detectors register the ionization caused by the passage of a beta particle (electron).
- Half-life Measurement: By bombarding the target for a set period to produce ^{15}C and then turning off the accelerator beam, the rate of beta decay can be measured over time. Plotting the count rate versus time on a semi-logarithmic scale yields a straight line, the slope of which is used to calculate the half-life.
- Modern Techniques: Contemporary experiments may employ more sophisticated detector systems, such as silicon strip detectors and plastic scintillators, to measure the energy and trajectory of the decay products with high precision.

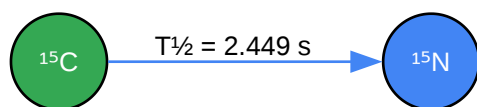
Visualizations

The following diagrams illustrate the key processes involved in the production and decay of **Carbon-15**.



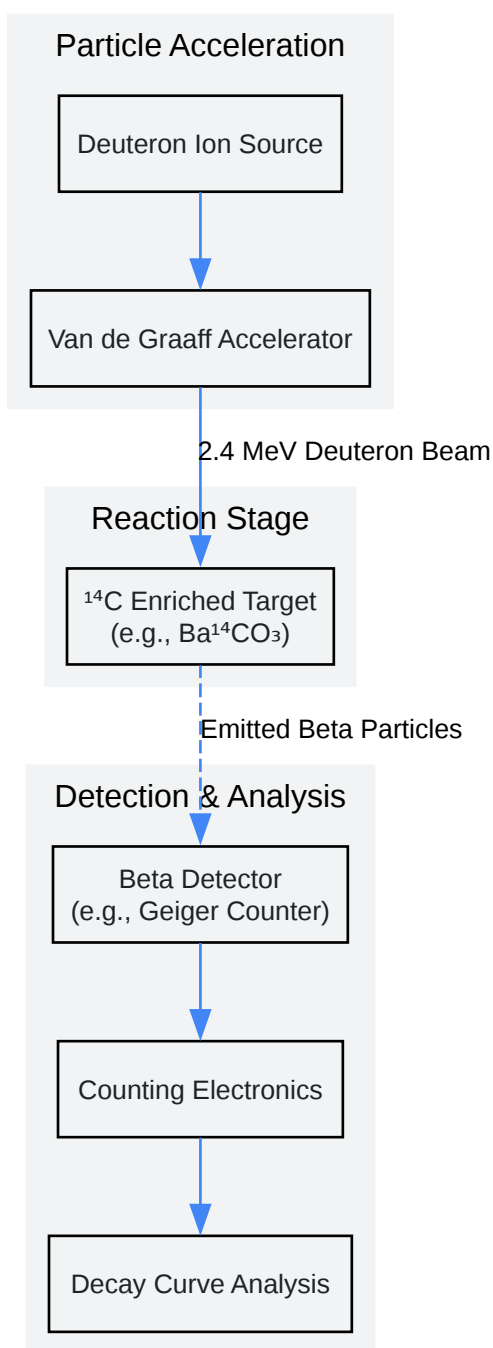
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Production of **Carbon-15** via the $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ reaction.

 $\bar{\nu}_e$ β^-

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Beta-minus decay pathway of **Carbon-15** to stable Nitrogen-15.



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